

# Technical Guide: Physical Properties of 2-Methyl-3-isopropylloxirane and Its Analogs

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxirane, 2-methyl-3-(1-methylethyl)-

Cat. No.: B075206

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available physical property data for 2-methyl-3-isopropylloxirane and its close structural analogs, cis- and trans-2-methyl-3-propylloxirane. Due to the limited availability of experimental data for 2-methyl-3-isopropylloxirane, this guide leverages data from these analogs to provide insights into its expected physical characteristics.

## Core Physical Properties

The physical properties of oxiranes are crucial for understanding their behavior in various chemical and biological systems. These properties influence reactivity, solubility, and bioavailability. Below is a compilation of available data for cis- and trans-2-methyl-3-propylloxirane, which serve as valuable reference points for estimating the properties of 2-methyl-3-isopropylloxirane.

## Data Presentation: Physical Properties of 2-Methyl-3-propylloxirane Isomers

Property	cis-2-Methyl-3-propyloxirane	trans-2-Methyl-3-propyloxirane	Data Type
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O[1][2][3]	C <sub>6</sub> H <sub>12</sub> O[4][5]	-
Molecular Weight	100.16 g/mol [1][6][7]	100.1589 g/mol [4][5]	Computed/Experimental
Boiling Point	108.4°C at 760 mmHg[1]	Not available	Experimental
Density	0.846 g/cm <sup>3</sup> [1]	Not available	Experimental
Refractive Index	1.412[1]	Not available	Experimental
Flash Point	11.5°C[1]	Not available	Experimental
Vapor Pressure	30.4 mmHg at 25°C[1]	Not available	Experimental

## Experimental Protocols

Standard methodologies are employed to determine the key physical properties of organic compounds like oxiranes. While specific experimental details for 2-methyl-3-isopropyloxirane are not available, the following outlines the general protocols for these measurements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is simple distillation.

- **Apparatus Setup:** A distillation flask is filled with the sample, boiling chips are added to ensure smooth boiling, and a thermometer is placed such that its bulb is just below the side arm of the flask. The flask is connected to a condenser, which is in turn connected to a receiving flask.
- **Heating:** The distillation flask is gently heated.
- **Data Collection:** The temperature is recorded when the liquid is boiling and a stable temperature is observed on the thermometer as the vapor condenses and is collected in the receiving flask. This stable temperature is the boiling point.

## Determination of Density

Density, the mass per unit volume, is a fundamental physical property. It is typically determined using a pycnometer.

- **Measurement of Empty Pycnometer Mass:** A clean and dry pycnometer of a known volume is weighed.
- **Measurement of Pycnometer with Sample Mass:** The pycnometer is filled with the sample liquid, ensuring no air bubbles are present, and weighed again.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

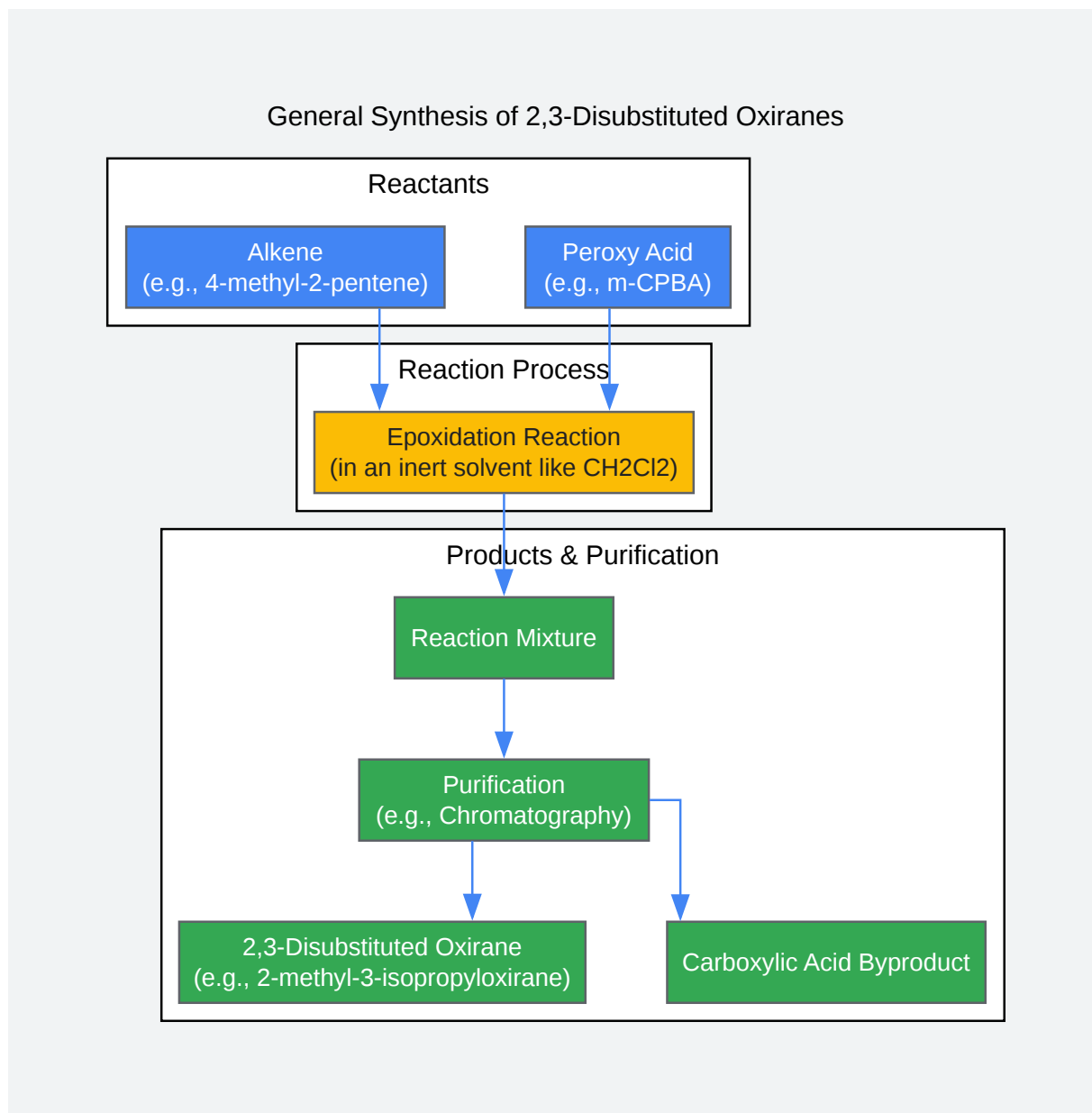
## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is measured using a refractometer.

- **Calibration:** The refractometer is calibrated using a standard sample with a known refractive index, often distilled water.
- **Sample Application:** A few drops of the sample are placed on the prism of the refractometer.
- **Measurement:** The user looks through the eyepiece and adjusts the instrument until the dividing line between the light and dark fields is sharp and centered on the crosshairs. The refractive index is then read from the scale. Temperature control is crucial as the refractive index is temperature-dependent.

## Synthesis Workflow: Alkene Epoxidation

2,3-disubstituted oxiranes such as 2-methyl-3-isopropylloxirane are commonly synthesized through the epoxidation of the corresponding alkene. This reaction involves the addition of an oxygen atom across the double bond of the alkene. A common and effective method utilizes a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA).



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Caption: General workflow for the synthesis of a 2,3-disubstituted oxirane via alkene epoxidation.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)